

3-Ethyloctan-3-ol physical properties

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Compound of Interest

Compound Name: 3-Ethyloctan-3-ol

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An In-depth Technical Guide to the Physical Properties of 3-Ethyloctan-3-ol

This document provides a comprehensive overview of the key physical properties of **3-Ethyloctan-3-ol**, tailored for researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and comparison, with detailed experimental methodologies for the cited properties.

Core Physical Properties

3-Ethyloctan-3-ol is a tertiary alcohol with the molecular formula $C_{10}H_{22}O$.^{[1][2][3][4]} Its structure consists of an octane backbone with an ethyl group and a hydroxyl group both attached to the third carbon atom. This structure influences its physical characteristics, which are crucial for its handling, application, and behavior in various chemical and biological systems.

Quantitative Data Summary

The following table summarizes the principal physical properties of **3-Ethyloctan-3-ol**.

Physical Property	Value	Reference
Molecular Weight	158.28 g/mol	[1][2][3][4]
Boiling Point	199 °C / 201.3 °C (at 760 mmHg)	[5][6]
Melting Point	-1.53 °C (estimated)	[5][6]
Density	0.828 - 0.8360 g/mL	[5][6]
Refractive Index	1.434 - 1.4370	[5][6]
Solubility	Insoluble in water; Soluble in alcohol and ether (inferred)	[7]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like **3-Ethyl octan-3-ol**.

Determination of Boiling Point

The boiling point is a fundamental physical property that can be determined through several methods, including distillation and the Thiele tube method.[8]

Protocol: Thiele Tube Method[8]

- **Sample Preparation:** A small sample of **3-Ethyl octan-3-ol** (less than 0.5 mL) is placed in a small test tube (Durham tube).[8]
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample.[8]
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[8]
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[8]

- Observation: As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.[8]
- Measurement: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[8]

Determination of Density

The density of a liquid is its mass per unit volume and is typically measured using a pycnometer or by direct mass and volume measurements.[9][10]

Protocol: Mass and Volume Measurement[11]

- Mass of Empty Container: The mass of a clean, dry graduated cylinder or volumetric flask is measured using an analytical balance.[11]
- Volume of Liquid: A known volume of **3-Ethyl octan-3-ol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[11]
- Mass of Container and Liquid: The combined mass of the graduated cylinder and the liquid is measured.[11]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume.[9]
- Temperature Control: The temperature of the liquid should be recorded as density is temperature-dependent.[9] For high precision, measurements should be conducted at a controlled temperature, such as 20°C.[10]

Determination of Refractive Index

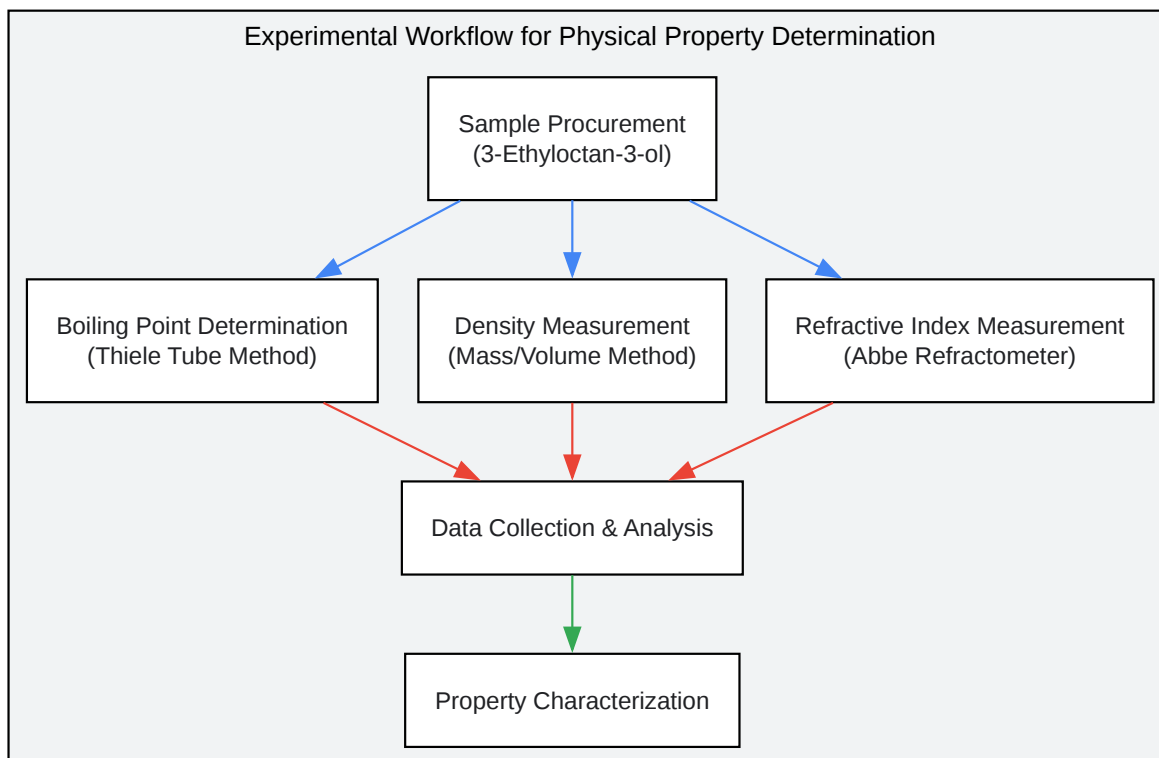
The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and can be measured using a refractometer.

Protocol: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **3-Ethyloctan-3-ol** are placed on the clean, dry prism of the refractometer.
- Measurement: The prism is closed, and the light source is switched on. The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be noted as the refractive index is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **3-Ethyloctan-3-ol**.



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